

Spectroscopic Profile of 4-Butoxy-2,6-difluorophenylacetic Acid: A Technical Guide

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Compound of Interest

Compound Name: *4-Butoxy-2,6-difluorophenylacetic acid*

CAS No.: *1373921-12-0*

Cat. No.: *B1446886*

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Introduction

4-Butoxy-2,6-difluorophenylacetic acid is a multifaceted organic molecule of interest in medicinal chemistry and materials science. Its structural complexity, arising from the interplay of a flexible butoxy chain, a rigid and electron-rich difluorophenyl core, and a reactive carboxylic acid moiety, gives rise to a unique spectroscopic fingerprint. This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound. In the absence of publicly available experimental spectra, this document leverages predictive methodologies and comparative analysis with structurally related compounds to offer a robust and scientifically grounded interpretation. This approach is designed to empower researchers, scientists, and drug development professionals in their efforts to identify, characterize, and utilize this compound.

The molecular structure, with the systematic numbering used for NMR assignments, is presented below.

Caption: Molecular structure of **4-Butoxy-2,6-difluorophenylacetic acid** with atom numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. The predicted ^1H and ^{13}C NMR spectra of **4-Butoxy-2,6-difluorophenylacetic acid** are detailed below. Predictions are based on established chemical shift theory and data from analogous compounds.

Experimental Protocol (Standard)

A standard protocol for acquiring high-quality ^1H and ^{13}C NMR spectra for phenylacetic acid derivatives is as follows:

- **Sample Preparation:** Dissolve 5-10 mg of the solid sample in approximately 0.7 mL of a deuterated solvent, such as deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide ($\text{DMSO}-d_6$). The choice of solvent can influence the chemical shift of the acidic proton.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- **Instrumentation:** Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- **^1H NMR Acquisition:** Typical parameters include a 30° pulse angle, a 2-second relaxation delay, and 16-32 scans.
- **^{13}C NMR Acquisition:** Typical parameters include a 30° pulse angle, a 2-second relaxation delay, and a sufficient number of scans (e.g., 1024 or more) to achieve a good signal-to-noise ratio. Proton decoupling is typically used to simplify the spectrum.

Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum is expected to show distinct signals for the butoxy group, the aromatic protons, the methylene protons of the acetic acid moiety, and the carboxylic acid proton.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-14' (CH ₃)	0.9 - 1.0	Triplet (t)	~7.4
H-13' (CH ₂)	1.4 - 1.6	Sextet or multiplet (m)	~7.5
H-12' (CH ₂)	1.7 - 1.9	Quintet or multiplet (m)	~7.0
H-11' (OCH ₂)	3.9 - 4.1	Triplet (t)	~6.5
H-7 (CH ₂)	3.6 - 3.8	Singlet (s) or Triplet (t) due to F	~2.0 (if coupled to F)
H-3, H-5	6.6 - 6.8	Doublet of doublets (dd) or Triplet (t)	~9.0 (ortho H-F), ~2.0 (meta H-H)
H-9 (COOH)	10.0 - 12.0	Broad singlet (br s)	-

Interpretation:

- **Butoxy Group:** The terminal methyl group (H-14') is expected to appear as a triplet upfield. The two methylene groups (H-13' and H-12') will be multiplets, while the methylene group attached to the ether oxygen (H-11') will be deshielded and appear as a triplet.
- **Aromatic Protons:** The two aromatic protons (H-3 and H-5) are chemically equivalent and are expected to appear as a doublet of doublets or a triplet due to coupling with the adjacent fluorine atoms.
- **Methylene Protons:** The methylene protons of the acetic acid moiety (H-7) are adjacent to the aromatic ring and the carbonyl group, leading to a chemical shift in the range of 3.6-3.8 ppm. Coupling to the ortho-fluorine atoms may result in a triplet.
- **Carboxylic Acid Proton:** The acidic proton (H-9) is highly deshielded and will appear as a broad singlet at a high chemical shift value. Its position is dependent on solvent and concentration.

Predicted ¹³C NMR Spectral Data

The ^{13}C NMR spectrum will show signals for each unique carbon atom in the molecule. The fluorine atoms will cause splitting of the signals for the carbons to which they are attached and often for carbons two or three bonds away.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity (due to C-F coupling)
C-14' (CH_3)	13 - 15	Singlet
C-13' (CH_2)	19 - 21	Singlet
C-12' (CH_2)	30 - 32	Singlet
C-11' (OCH_2)	68 - 70	Singlet
C-7 (CH_2)	40 - 43	Triplet
C-3, C-5	100 - 105	Doublet
C-1	110 - 115	Triplet
C-4	160 - 165	Singlet
C-2, C-6	162 - 167	Doublet of doublets
C-8 (C=O)	175 - 180	Singlet

Interpretation:

- **Butoxy Group:** The carbons of the butoxy group will appear in the upfield region of the spectrum.
- **Aromatic Carbons:** The carbons of the difluorophenyl ring will have their chemical shifts significantly influenced by the fluorine and butoxy substituents. The carbons directly bonded to fluorine (C-2 and C-6) will show large C-F coupling constants and will be significantly downfield. The carbon attached to the butoxy group (C-4) will also be downfield.
- **Methylene Carbon:** The methylene carbon of the acetic acid group (C-7) will likely appear as a triplet due to coupling with the two ortho-fluorine atoms.

- **Carbonyl Carbon:** The carbonyl carbon of the carboxylic acid (C-8) will be the most deshielded carbon in the molecule.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent tool for identifying the functional groups present in a molecule. The predicted IR spectrum of **4-Butoxy-2,6-difluorophenylacetic acid** will be dominated by absorptions from the carboxylic acid and ether functional groups.

Experimental Protocol (Standard)

- **Sample Preparation:** The spectrum can be obtained from a solid sample using the KBr pellet method or from a solution in a suitable solvent (e.g., CCl₄).
- **Instrumentation:** A Fourier-transform infrared (FTIR) spectrometer is typically used.
- **Data Acquisition:** The spectrum is usually recorded over the range of 4000-400 cm⁻¹.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration	Intensity
3300 - 2500	O-H stretch (carboxylic acid dimer)	Strong, very broad
3000 - 2850	C-H stretch (alkane)	Medium
1710 - 1680	C=O stretch (carboxylic acid dimer)	Strong, sharp
~1600, ~1475	C=C stretch (aromatic ring)	Medium
1300 - 1200	C-O stretch (ether and carboxylic acid)	Strong
1200 - 1100	C-F stretch	Strong
~920	O-H bend (out-of-plane, carboxylic acid dimer)	Medium, broad

Interpretation:

- **Carboxylic Acid:** The most characteristic feature will be a very broad O-H stretching band from 3300-2500 cm^{-1} , which is indicative of a hydrogen-bonded carboxylic acid dimer.^{[1][2]} A strong and sharp carbonyl (C=O) absorption will be present around 1700 cm^{-1} .^{[1][3]}
- **Ether:** A strong C-O stretching band is expected in the region of 1300-1200 cm^{-1} , which will likely overlap with the C-O stretch of the carboxylic acid.^{[4][5]}
- **Aromatic Ring:** Absorptions corresponding to C=C stretching in the aromatic ring will be observed around 1600 and 1475 cm^{-1} .
- **C-F Bonds:** Strong absorptions due to C-F stretching are expected in the 1200-1100 cm^{-1} region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation.

Experimental Protocol (Standard)

- **Ionization:** Electron ionization (EI) is a common method for this type of molecule. Electrospray ionization (ESI) in negative ion mode would also be effective, readily forming the $[\text{M-H}]^-$ ion.
- **Instrumentation:** A variety of mass analyzers can be used, such as quadrupole, time-of-flight (TOF), or ion trap.
- **Data Acquisition:** The mass spectrum is recorded, showing the relative abundance of ions at different mass-to-charge ratios (m/z).

Predicted Mass Spectrum Data

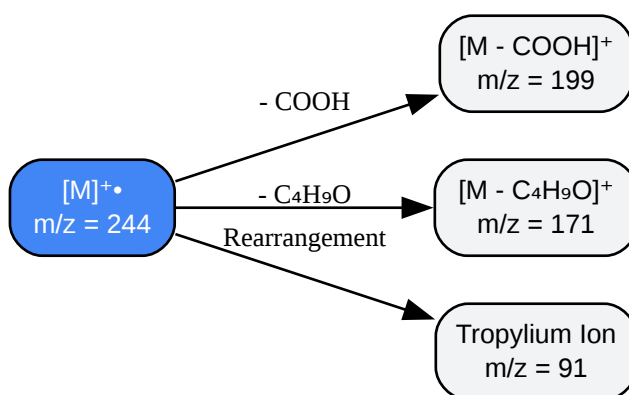
- **Molecular Ion ($\text{M}^{+\bullet}$):** The molecular ion peak is expected at $m/z = 244$. The presence of two fluorine atoms will not result in a characteristic isotopic pattern as fluorine is monoisotopic.
- **Key Fragment Ions:**

Predicted m/z	Proposed Fragment	Fragmentation Pathway
199	$[M - \text{COOH}]^+$	Loss of the carboxylic acid group
187	$[M - \text{C}_4\text{H}_9\text{O}]^+$	Alpha-cleavage of the butoxy group
141	$[M - \text{C}_4\text{H}_9\text{O} - \text{CO}]^+$	Subsequent loss of CO from the m/z 187 fragment
91	$[\text{C}_7\text{H}_7]^+$ (tropylium ion)	Rearrangement and fragmentation of the phenylacetic acid backbone

Interpretation:

The fragmentation of **4-Butoxy-2,6-difluorophenylacetic acid** under EI conditions is expected to proceed through several key pathways:

- **Loss of the Carboxylic Acid Group:** Cleavage of the bond between the methylene group and the carbonyl carbon would result in the loss of a COOH radical (45 Da), leading to a fragment at m/z 199.
- **Alpha-Cleavage of the Ether:** The C-O bond of the ether is susceptible to cleavage. Loss of the butoxy radical ($\text{C}_4\text{H}_9\text{O}^\bullet$, 73 Da) would lead to a fragment at m/z 171. However, cleavage of the alkyl chain is also likely.
- **Cleavage of the Butyl Chain:** Fragmentation of the butoxy group itself will lead to a series of peaks corresponding to the loss of alkyl fragments.
- **Tropylium Ion Formation:** A common fragmentation pathway for phenylacetic acid derivatives is the formation of the stable tropylium ion at m/z 91.



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Caption: Predicted major fragmentation pathways for **4-Butoxy-2,6-difluorophenylacetic acid** in EI-MS.

Conclusion

This technical guide provides a comprehensive predicted spectroscopic profile of **4-Butoxy-2,6-difluorophenylacetic acid**. The detailed analysis of the expected ^1H NMR, ^{13}C NMR, IR, and MS data, grounded in fundamental principles and comparative data, serves as a valuable resource for the identification and characterization of this compound. While predicted data offers a strong foundation, experimental verification remains the gold standard for unequivocal structure confirmation. This guide should facilitate the interpretation of experimentally acquired data and support the ongoing research and development efforts involving this important molecule.

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